

Sodium Ethyl Sulphate: A Comprehensive Physicochemical Profile for Scientific Applications

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Compound of Interest

Compound Name: Ethyl sulphate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of sodium **ethyl sulphate**. The information is curated for professionals in research and development, offering quantitative data, experimental methodologies, and logical process visualizations to support its application in scientific endeavors.

Core Physicochemical Properties

Sodium **ethyl sulphate**, an anionic surfactant, possesses a range of properties that are critical to its function in various applications, from a laboratory reagent to its use in the synthesis of other organic compounds. A summary of its key physicochemical data is presented in Table 1.

Property	Value
Chemical Formula	C ₂ H ₅ NaO ₄ S
Molecular Weight	148.11 g/mol [1][2]
Appearance	White to off-white powder or crystals[1]
Melting Point	148-149°C, >160°C (decomposes), 170-172°C (conflicting reports)[1]
Boiling Point	Data not available for the sodium salt. Ethyl sulfate decomposes at 280°C[3].
Solubility	Soluble in water. Slightly soluble in methanol.[1]
pKa	Data not available. As the salt of a strong acid (ethyl sulfuric acid), it is expected to be a neutral salt in solution.
CAS Number	546-74-7[1][2]

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and confirmation of sodium **ethyl sulphate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (¹H NMR) spectroscopy is a powerful tool for confirming the ethyl group in the molecule.

Table 2: ¹H NMR Spectral Data for Sodium **Ethyl Sulphate** in D₂O[4]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
4.104	Quartet	2H	-CH ₂ - (methylene)
1.296	Triplet	3H	-CH ₃ (methyl)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound. For sodium **ethyl sulphate**, electrospray ionization (ESI) is a suitable technique.

Table 3: Mass Spectrometry Data for Sodium **Ethyl Sulphate**[\[5\]](#)[\[6\]](#)

Technique	Precursor Ion (m/z)	Product Ions (m/z)
LC-ESI-MS/MS	$[M-H]^-$ 125	97 $[\text{HSO}_4]^-$, 80 $[\text{SO}_3]^-$

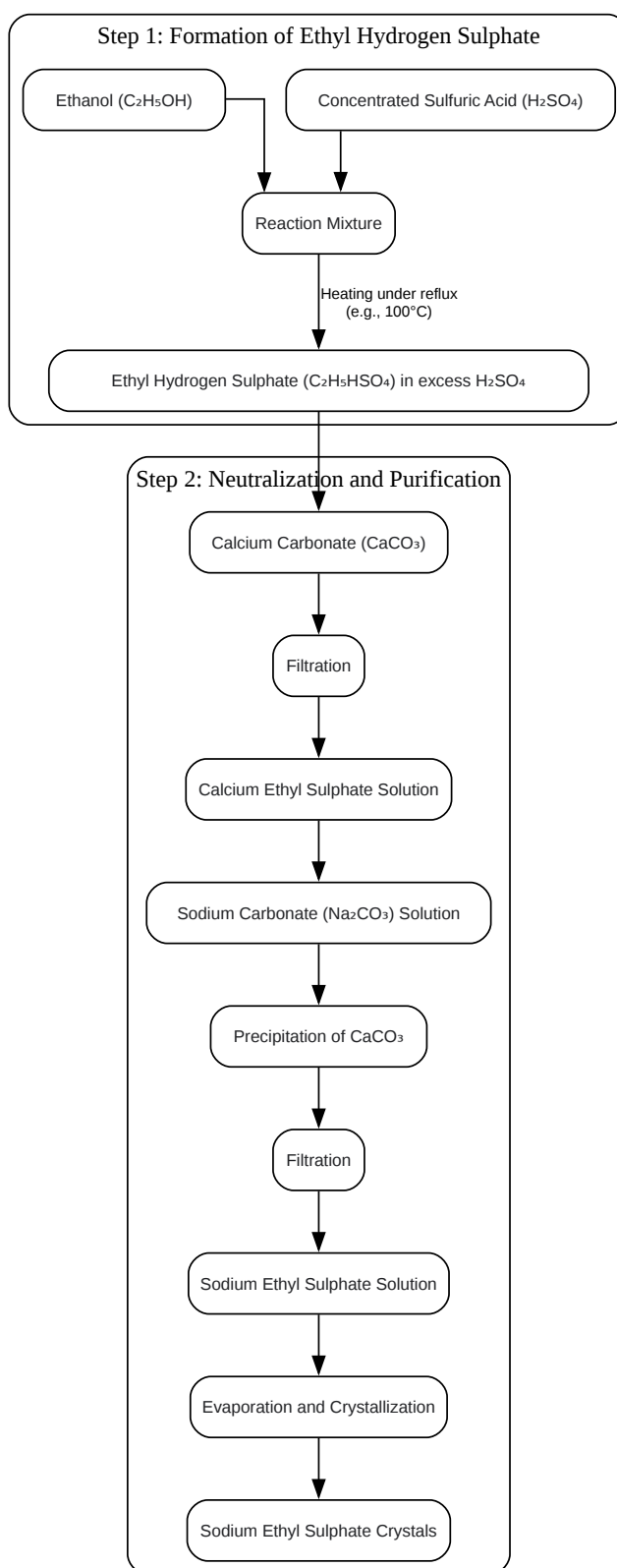
Experimental Protocols

Detailed methodologies are crucial for the reproducible synthesis and characterization of sodium **ethyl sulphate**.

Synthesis of Sodium Ethyl Sulphate

This protocol describes a common laboratory-scale synthesis of sodium **ethyl sulphate** from ethanol and sulfuric acid, followed by neutralization.

Workflow for the Synthesis of Sodium **Ethyl Sulphate**



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A flowchart illustrating the two-step synthesis of sodium **ethyl sulphate**.

Materials:

- Absolute Ethanol
- Concentrated Sulfuric Acid
- Calcium Carbonate (powdered)
- Sodium Carbonate
- Distilled Water

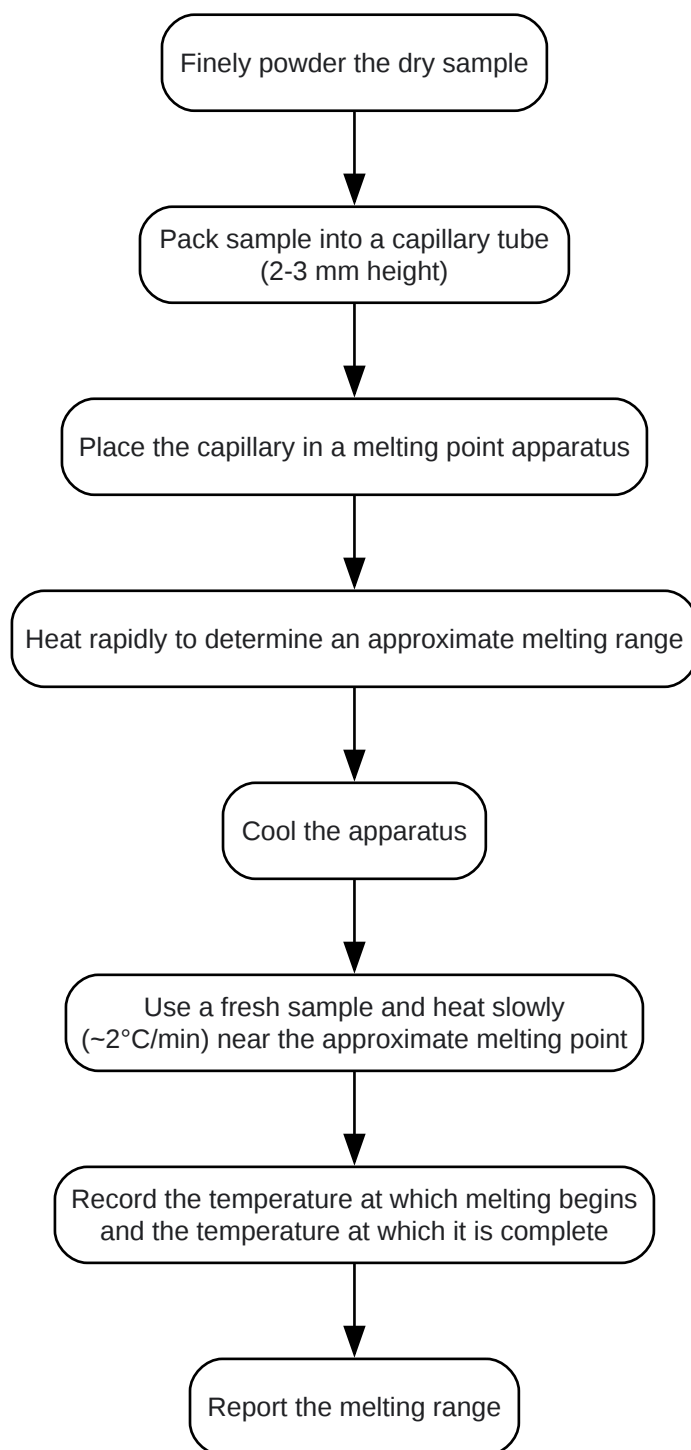
Procedure:

- Esterification: Slowly add concentrated sulfuric acid to chilled absolute ethanol in a round-bottom flask with constant stirring. The molar ratio should be carefully controlled. Heat the mixture under reflux for a specified time (e.g., 1-2 hours) to form ethyl hydrogen sulphate^[7].
- Neutralization of Excess Acid: Cool the reaction mixture and slowly add powdered calcium carbonate in portions until the effervescence ceases. This neutralizes the excess sulfuric acid, precipitating it as insoluble calcium sulfate, while the desired ethyl hydrogen sulphate is converted to the soluble calcium **ethyl sulphate**.
- Filtration: Filter the mixture to remove the precipitated calcium sulfate.
- Formation of Sodium Salt: To the filtrate containing calcium **ethyl sulphate**, add a solution of sodium carbonate. This will precipitate calcium carbonate, leaving sodium **ethyl sulphate** in the solution.
- Isolation: Filter off the calcium carbonate precipitate.
- Crystallization: Concentrate the resulting solution of sodium **ethyl sulphate** by gentle heating and then allow it to cool to induce crystallization. The crystals can be collected by filtration and dried.

Determination of Melting Point

The melting point is a key indicator of purity.

Experimental Workflow for Melting Point Determination



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A procedural flowchart for determining the melting point of a solid organic compound.

Procedure:

- A small, finely powdered sample of the dry sodium **ethyl sulphate** is packed into a capillary tube to a height of 2-3 mm[8].
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady and slow rate (e.g., 1-2°C per minute) near the expected melting point.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range[9][10]. A narrow melting range is indicative of high purity[9][11].

Determination of Solubility

This protocol outlines a general method for determining the solubility of sodium **ethyl sulphate** in a given solvent.

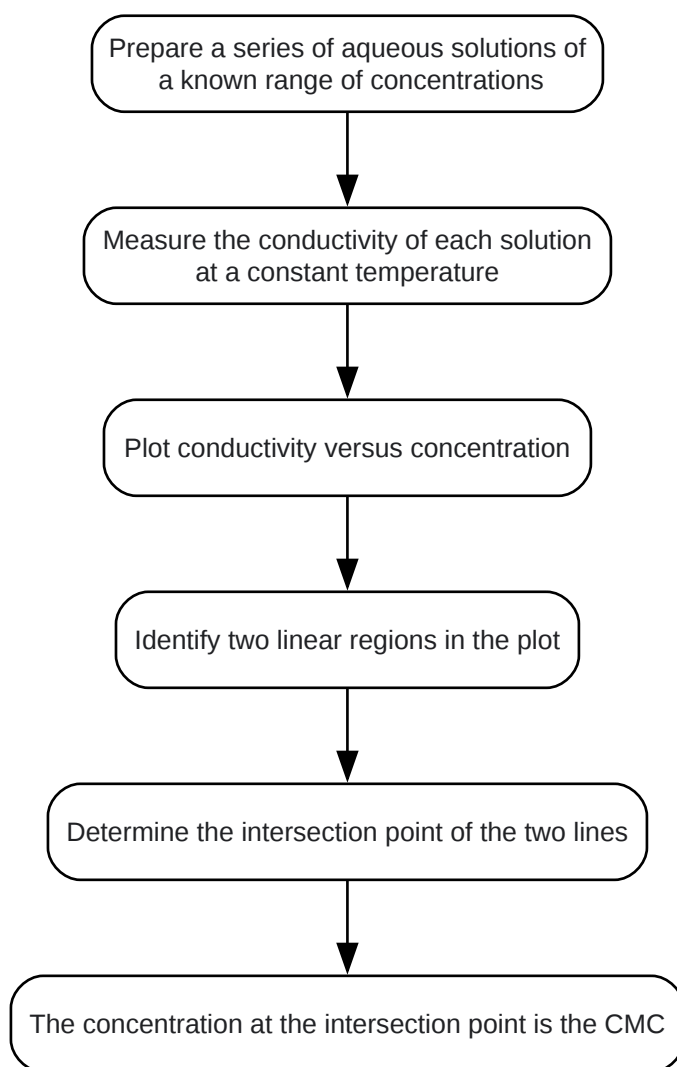
Procedure:

- Add a known excess amount of sodium **ethyl sulphate** to a known volume of the solvent (e.g., water, methanol) in a sealed container.
- Agitate the mixture at a constant temperature for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached[12].
- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant liquid.
- Determine the concentration of sodium **ethyl sulphate** in the supernatant using a suitable analytical method (e.g., gravimetric analysis after solvent evaporation, or a spectroscopic method if a chromophore is present or can be derivatized).
- Calculate the solubility in terms of g/100 mL or mol/L.

Determination of Critical Micelle Concentration (CMC)

As an anionic surfactant, sodium **ethyl sulphate** can form micelles in aqueous solution above a certain concentration. The CMC is a critical parameter for its surfactant properties.

Workflow for CMC Determination by Conductivity



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A workflow outlining the determination of the Critical Micelle Concentration (CMC) using conductivity measurements.

Procedure (Conductivity Method):

- Prepare a series of aqueous solutions of sodium **ethyl sulphate** with varying concentrations.
- Measure the electrical conductivity of each solution at a constant temperature.

- Plot the conductivity as a function of the surfactant concentration.
- The plot will typically show two linear regions with different slopes. The point of intersection of these two lines corresponds to the Critical Micelle Concentration (CMC)[13][14][15].

Applications in Research and Development

Sodium **ethyl sulphate** serves as a versatile compound in various scientific contexts:

- **Surfactant Research:** As an anionic surfactant, it is used in studies of micelle formation, surface tension, and emulsification.
- **Organic Synthesis:** It can be used as a reagent in organic synthesis, for example, in the preparation of other sulfur-containing compounds.
- **Biomarker Analysis:** **Ethyl sulphate** is a metabolite of ethanol and is used as a biomarker for alcohol consumption in clinical and forensic toxicology. Sodium **ethyl sulphate** can be used as a certified reference material in the development of analytical methods for its detection[16][17].

Safety and Handling

Sodium **ethyl sulphate** should be handled with appropriate safety precautions in a laboratory setting. It is harmful if swallowed and causes serious eye irritation[2][18]. Appropriate personal protective equipment (PPE), including safety goggles and gloves, should be worn. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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